

Dipotassium Nitroacetate: Structural Identity, Functional Equivalents, and Synthetic Utility

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Compound of Interest

Compound Name: *Dipotassium 2-nitroacetate*

Cat. No.: *B12341213*

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Executive Summary

Dipotassium nitroacetate (Chemical Formula:

) represents a critical, albeit often transient, intermediate in the chemistry of nitroalkanes. Unlike its parent compound, nitroacetic acid, which is thermally unstable and prone to spontaneous decarboxylation, the dipotassium salt is a stable, isolable solid.

For the organic chemist, "synonyms" for this compound are not merely linguistic alternatives but functional equivalents—different chemical states (salts, esters, or in situ generated species) that allow the introduction of the nitroacetate motif (

) into a target molecule. This guide explores the nomenclature, structural dynamics, and practical synthesis of this reagent.

Nomenclature and Identity

While "dipotassium nitroacetate" is the standard trivial name, precise identification requires understanding its ionic structure. It is a dianion where both the carboxylate and the

-carbon (via the nitro group) are deprotonated/ionized.

Table 1: Identifiers and Synonyms

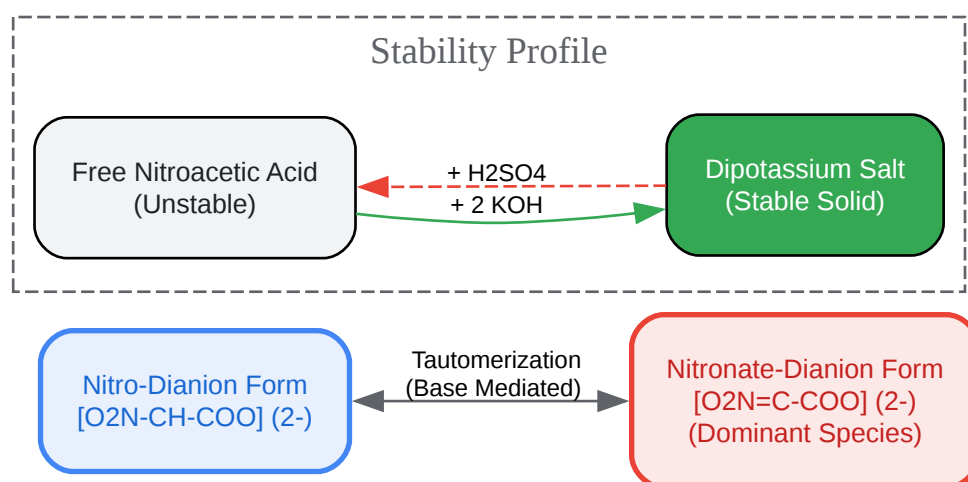
Category	Primary Name / Identifier	Contextual Notes
IUPAC Name	Dipotassium 2-nitroacetate	Standard nomenclature.
Chemical Name	Nitroacetic acid, dipotassium salt	Common catalog name.
Structural Name	Potassium 2-(potassio-oxy)-2-iminoacetate	Describes the nitronate resonance form (see Section 3).
CAS Number	Not widely assigned	Often indexed under the parent acid (CAS: 625-75-2) or the mono-potassium salt (1946-84-5).
Functional Synonym	"Steinkopf's Salt"	Historical reference to the isolation method by Steinkopf (1909).
Synthetic Equivalent	Stabilized Nitroacetic Acid	Refers to its use as a storage form for the unstable acid.

Structural Dynamics: The "Hidden" Synonyms

To understand the reactivity of dipotassium nitroacetate, one must look beyond the static name. The compound exists in a resonance equilibrium that heavily favors the nitronate form due to the double deprotonation.

The Nitronate-Carboxylate Resonance

In the dipotassium salt, the negative charge is delocalized. The "nitro" group is not a simple substituent but an aci-nitro (nitronate) system. This explains why the salt is stable while the free acid decarboxylates: the dianion resists the cyclic transition state required for decarboxylation.



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Figure 1: Resonance and stability relationship between the nitro-form and the dominant nitronate form of the dipotassium salt.

Synthetic Protocol: Preparation of Dipotassium Nitroacetate

This protocol is based on the classical Steinkopf method, optimized for safety and yield. It utilizes the condensation of nitromethane with potassium hydroxide.^[1]

Safety Warning

- Nitromethane is flammable and a shock-sensitive explosive under certain conditions (especially as a salt).
- Dipotassium nitroacetate is stable at room temperature but should not be heated dry.
- Perform all steps in a fume hood behind a blast shield.

Reagents

- Nitromethane ():
): 0.1 mol

- Potassium Hydroxide (KOH): 0.25 mol (Excess required to drive dianion formation)
- Methanol (Solvent)
- Diethyl Ether (Wash solvent)

Step-by-Step Methodology

- Preparation of Base Solution: Dissolve 14.0 g (0.25 mol) of KOH in 50 mL of methanol. The reaction is exothermic; cool the solution to 0°C using an ice-salt bath.
 - Why? Methanol is used because the dipotassium salt is insoluble in it, allowing for easy precipitation.
- Nitromethane Addition: Add 6.1 g (0.1 mol) of nitromethane dropwise to the stirred KOH solution. Maintain temperature below 10°C.
 - Mechanism:[\[2\]](#) The first equivalent of KOH forms the potassium nitronate ().
- Reflux (The Carboxylation Mimic): Note: The classical Steinkopf method uses simple base treatment. However, modern variations often use magnesium methyl carbonate (MMC) for carboxylation. If strictly making the salt from nitromethane without external , one relies on the disproportionation or specific conditions described in older literature. A more reliable modern route is the saponification of ethyl nitroacetate.

Alternative (Recommended) Route: Saponification

- Start with: Ethyl nitroacetate (Commercial CAS: 626-35-7).[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Reaction: Add Ethyl nitroacetate (13.3 g, 0.1 mol) to a solution of KOH (11.2 g, 0.2 mol) in Ethanol/Water at 0°C.
- Observation: A yellow precipitate forms immediately. This is the dipotassium salt.[\[1\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Isolation: Filter the yellow solid rapidly. Wash with cold methanol, then diethyl ether.

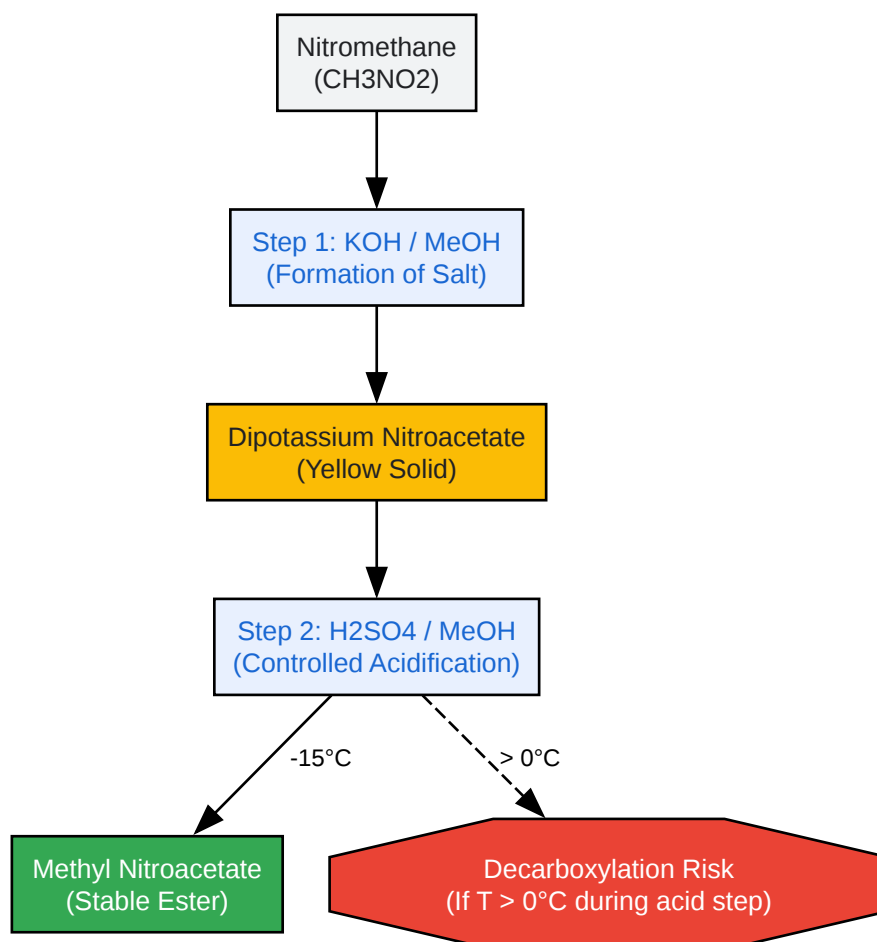
- Critical Step: Dry in a vacuum desiccator. Do not heat.
- Validation:
 - Appearance: Bright yellow hygroscopic powder.
 - Solubility: Soluble in water (hydrolyzes slowly); insoluble in organic solvents.

Applications: Functional Utility

The dipotassium salt is rarely the end product. It serves as a "masked" nitroacetic acid.

Workflow: Synthesis of Methyl Nitroacetate

One of the most common applications is the conversion of the salt into esters, avoiding the handling of the free acid.



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Figure 2: Synthetic workflow converting Nitromethane to Methyl Nitroacetate via the dipotassium salt intermediate.

Key Reaction: The Henry Reaction (Nitroaldol)

Dipotassium nitroacetate can react with aldehydes. Upon acidification, the intermediate undergoes decarboxylation to yield nitroalkenes.

- Reaction:
- Advantage: This provides a route to nitroalkenes that might be difficult to access via direct nitromethane condensation.

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